

Behenoyl Chloride: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Behenoyl chloride

CAS No.: 21132-76-3

Cat. No.: B1275730

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data sheet (SDS) information for **Behenoyl chloride** (CAS 21132-76-3), also known as Docosanoyl chloride. The following sections detail the hazards, safe handling protocols, and emergency procedures associated with this long-chain acyl chloride, compiled to ensure the safety of laboratory and research personnel. Due to the limited availability of comprehensive toxicological data for this specific compound, this guide also incorporates information from structurally related acyl chlorides to provide a thorough overview of potential hazards.

Chemical Identification and Physical Properties

Behenoyl chloride is a long-chain saturated acyl chloride. Its extended hydrocarbon tail renders it a waxy solid at room temperature, distinguishing its physical state from the more commonly known liquid acyl chlorides.

Property	Value	Source(s)
Synonyms	Docosanoyl chloride, Behenic acid chloride	[1]
CAS Number	21132-76-3	[1]
Molecular Formula	C ₂₂ H ₄₃ ClO	[1]
Molecular Weight	359.03 g/mol	[1]
Appearance	Waxy Solid (inferred from long alkyl chain)	
Boiling Point	390.1 °C at 760 mmHg (Predicted)	[2][3]
Density	0.897 g/cm ³ (Predicted)	[2]
Flash Point	194.7 °C (Predicted)	[2]
Storage Temperature	-20°C	[2]

Hazard Identification and GHS Classification

Behenoyl chloride is classified as a corrosive substance. The primary hazards are associated with its reactivity, particularly with water and other nucleophiles, and its ability to cause severe damage to tissues upon contact.

GHS Pictogram:

- corrosion GHS05: Corrosion

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[4]
- H318: Causes serious eye damage.[4]

Precautionary Statements:

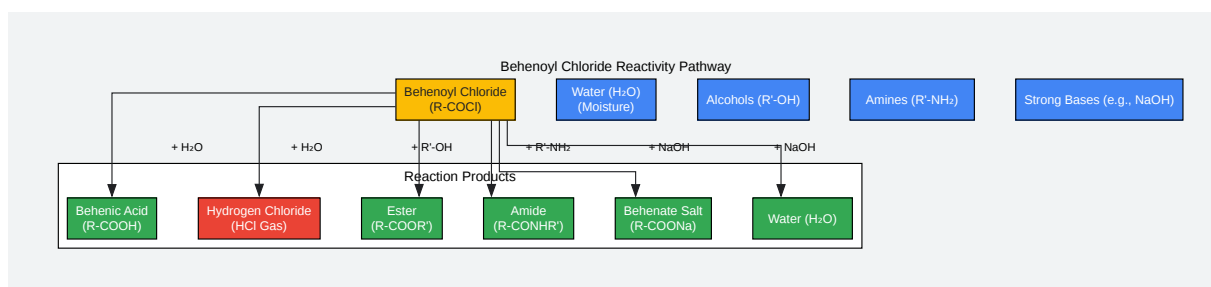
- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
- P304+P340: IF INHALED: Toimetada kannatanu värske õhu kätte ja asetada mugavasse puhkeasendisse, mis võimaldab kergesti hingata.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

It should be noted that the toxicological properties of **Behenoyl chloride** have not been thoroughly investigated.[4] As with other acyl chlorides, it is expected to be a lachrymator (a substance that irritates the eyes and causes tears).[5]

Reactivity and Stability

The reactivity of **Behenoyl chloride** is dominated by the electrophilic nature of the carbonyl carbon, making it susceptible to nucleophilic attack.

- Reactivity with Water: **Behenoyl chloride** reacts with water, and even atmospheric moisture, in an exothermic reaction to hydrolyze into behenic acid and corrosive hydrogen chloride (HCl) gas.[6][7] This reaction is a primary safety concern.
- Incompatible Materials: Avoid contact with strong bases, alcohols, amines, and strong oxidizing agents.[8] Reaction with these substances can be vigorous and exothermic.
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, **Behenoyl chloride** can produce toxic and corrosive fumes, including carbon oxides and hydrogen chloride gas.[9][10]



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Caption: Reactivity of **Behenoyl Chloride** with common nucleophiles.

Safe Handling and Storage

Due to its corrosive and water-reactive nature, strict protocols must be followed when handling and storing **Behenoyl chloride**.

Engineering Controls:

- All manipulations of **Behenoyl chloride** should be conducted in a certified chemical fume hood to control exposure to dust and potential HCl gas release.[11][12]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[13]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.[11]
- Skin Protection: A flame-retardant lab coat, full-length pants, and closed-toe shoes are required. Wear chemical-resistant gloves (e.g., nitrile or neoprene).[11]

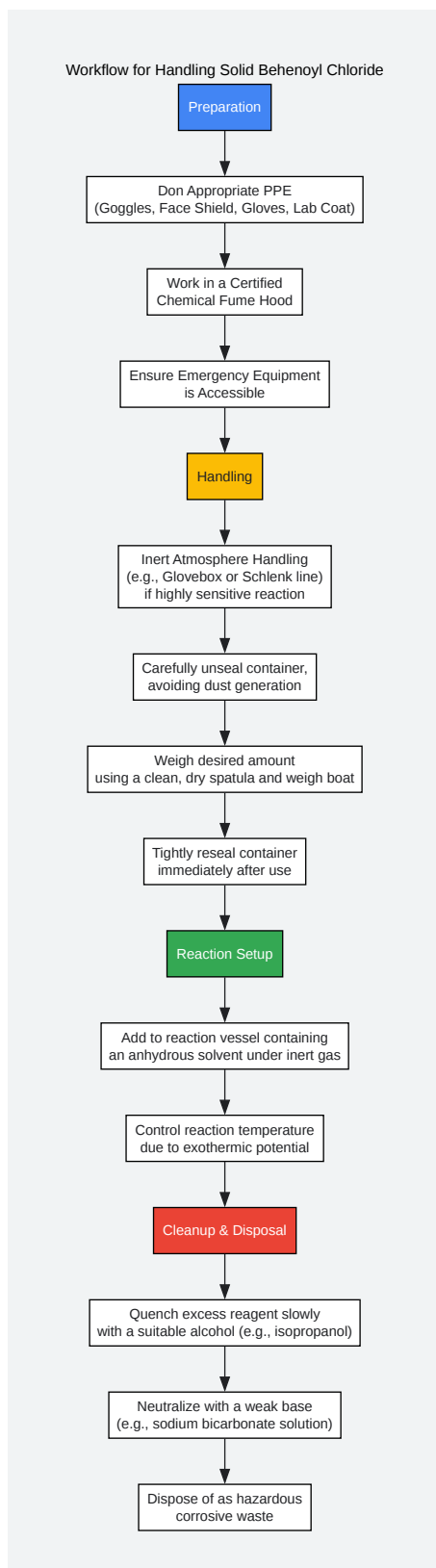
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.[9]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials.[11]
- Keep containers tightly sealed to prevent contact with moisture.[11]
- Store in a designated corrosives cabinet.
- Given its predicted low storage temperature of -20°C , ensure it is stored in a freezer suitable for chemical storage.[2]

Experimental Protocol: General Handling of a Solid Acyl Chloride

As **Behenoyl chloride** is a solid, this generalized protocol outlines the safe handling procedures.



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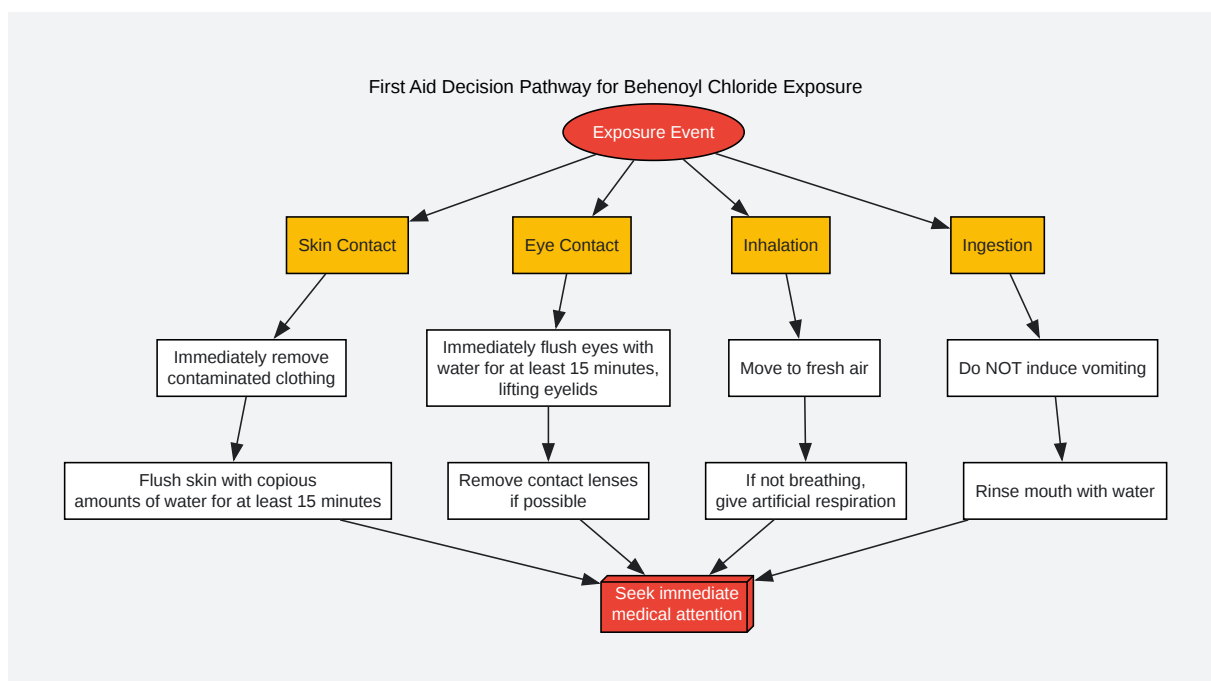
Caption: Step-by-step workflow for the safe handling of **Behenoyl Chloride**.

Methodology:

- **Preparation:** Before handling, ensure all necessary engineering controls are functioning and all required PPE is available and in good condition.
- **Inert Environment:** For reactions sensitive to moisture, handle **Behenoyl chloride** under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk techniques.
- **Dispensing:** As **Behenoyl chloride** is a solid, carefully open the container in the fume hood. Use a clean, dry spatula to weigh the desired amount. Avoid creating and inhaling dust.
- **Addition to Reaction:** Add the solid **Behenoyl chloride** to the reaction vessel, which should contain an anhydrous solvent. The addition may be exothermic, so control of the reaction temperature is crucial.
- **Quenching and Disposal:** Unused or waste **Behenoyl chloride** should be quenched carefully. This can be done by slowly adding it to a stirred, cooled vessel containing a suitable alcohol like isopropanol. After the reaction is complete, the acidic mixture should be neutralized with a weak base (e.g., sodium bicarbonate solution) before disposal as hazardous waste according to institutional guidelines. Never add water directly to quench an acyl chloride.

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.



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Caption: First aid procedures for different routes of exposure to **Behenoyl Chloride**.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[10]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if it can be done safely. Seek immediate

medical attention.[4]

- Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4]

Spill Response:

- Evacuate the area and restrict access.
- Wear full PPE, including respiratory protection.
- Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials.
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Ventilate the area and decontaminate the spill surface. Do not use water for cleanup.

Toxicological and Ecological Information

- Toxicology: There is a lack of specific toxicological data for **Behenoyl chloride**.^[4] However, due to its corrosive nature, it is expected to be harmful if swallowed, inhaled, or absorbed through the skin.
- Ecotoxicity: No specific data is available. Due to its reaction with water to form behenic acid and HCl, a significant release into an aquatic environment would likely lower the pH and be harmful to aquatic life.

This guide is intended for use by trained professionals and should be used in conjunction with a comprehensive risk assessment for any specific laboratory procedure. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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